

How does LEM-14 compare to its predecessor, LEM-06?

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An Objective Comparison of **LEM-14** and its Predecessor, LEM-6

For researchers, scientists, and drug development professionals utilizing wearable technology for data acquisition and monitoring, the selection of appropriate hardware is critical. This guide provides a detailed comparison of the **LEM-14** smartwatch and its predecessor, the LEM-6. While the query referenced "LEM-06," publicly available information indicates that the likely predecessor in this product line is the LEM-6. This comparison is based on publicly available specifications and reviews to provide an objective overview for technical evaluation.

Quantitative Data Summary

The following tables summarize the key technical specifications of the **LEM-14** and LEM-6, offering a clear comparison of their hardware and software capabilities.

Table 1: Core Hardware Specifications



Feature	LEM-14	LEM-6
Processor	MediaTek MT6762 (Helio P22)	MediaTek MTK6580
RAM	4 GB	1 GB
Internal Storage	64 GB	16 GB
Display Type	IPS LCD	AMOLED
Screen Size	1.69 inches	1.4 inches
Resolution	450 x 450 pixels	400 x 400 pixels
Battery Capacity	1600 mAh	550 mAh

Table 2: Connectivity and Sensors

Feature	LEM-14	LEM-6
Cellular Connectivity	4G LTE (Nano-SIM)	3G (Nano-SIM)
Wi-Fi	Yes	Yes
Bluetooth	5.0	4.0
GPS	Yes	Yes
Heart Rate Monitor	Yes	Yes
Pedometer	Yes	Yes

Table 3: Physical and Environmental Specifications



Feature	LEM-14	LEM-6
Front Camera	8 MP	Not Available
Side Camera	13 MP	Not Available
Operating System	Android 10	Android 5.1
Water Resistance	5ATM & IP68	IP67
Weight	90g	Not specified

Methodologies for Performance Evaluation

Detailed experimental protocols for performance metrics such as battery life, sensor accuracy, and processing speed are not publicly released by the manufacturer. The performance data cited in public reviews are typically based on user experience under normal usage conditions, which may include a combination of standby, active use of applications, and connectivity to cellular and Wi-Fi networks. For rigorous scientific applications, independent validation of sensor accuracy and battery performance under controlled conditions is recommended.

Key Architectural and Performance Differences

The **LEM-14** represents a significant technological advancement over the LEM-6. The upgrade in the processor from the MediaTek MTK6580 to the MT6762, combined with a fourfold increase in RAM, provides substantially more computational power.[1][2] This enhancement is critical for applications requiring real-time data processing or the use of more demanding third-party applications from the Google Play Store.

The **LEM-14** operates on Android 10, a more modern and secure operating system compared to the LEM-6's Android 5.1.[2][3] This allows for better compatibility with current applications and improved system functionalities.

A major divergence in hardware is the inclusion of dual cameras in the **LEM-14** (an 8 MP front camera and a 13 MP side camera), a feature entirely absent in the LEM-6.[1] This capability can be leveraged for video conferencing, and visual data capture in various research settings.

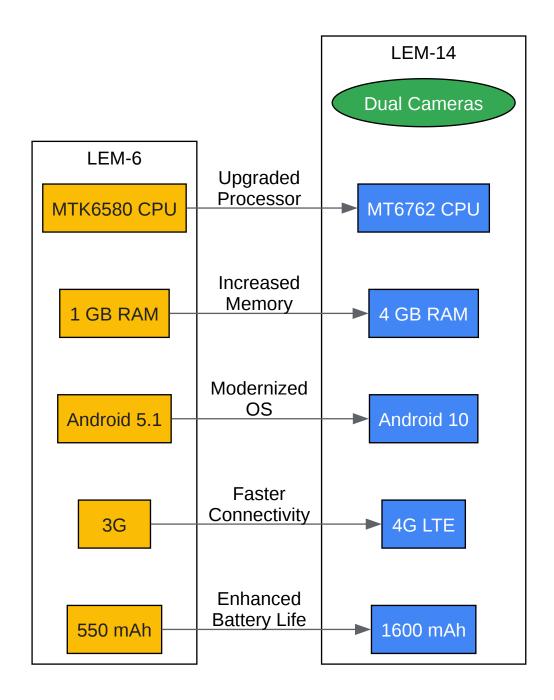


The battery capacity of the **LEM-14** is nearly three times that of the LEM-6 (1600 mAh vs. 550 mAh), leading to a significantly longer operational duration between charges.[1][2] Furthermore, the **LEM-14** boasts a higher water and dust resistance rating of 5ATM and IP68, compared to the IP67 rating of the LEM-6, offering greater durability in diverse environmental conditions.[1][2]

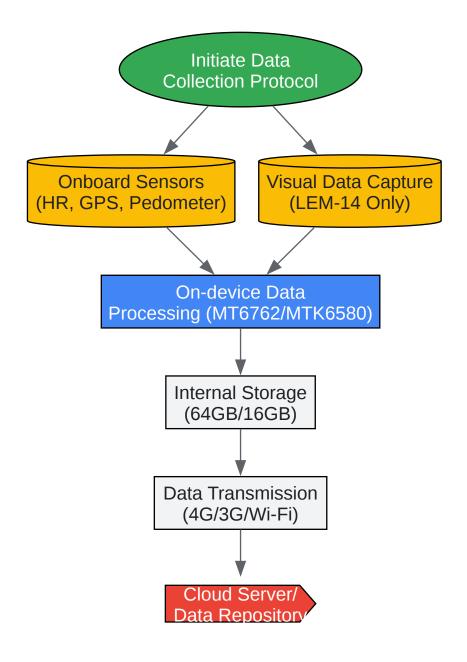
Visualized Feature Comparison

The following diagrams illustrate the evolution of key features from the LEM-6 to the **LEM-14** and a simplified workflow for data acquisition.









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